

A Technical Guide to Weddellite (Calcium Oxalate Dihydrate)

Author: BenchChem Technical Support Team. Date: December 2025



Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **Weddellite**, a mineral form of calcium oxalate dihydrate. It details its chemical properties, structural characteristics, and thermal behavior, presenting data and experimental protocols relevant to scientific research and development.

Chemical Formula and Structure

Weddellite is a hydrated calcium salt of oxalic acid. Its primary chemical formula is $CaC_2O_4 \cdot 2H_2O[1][2][3]$. However, research has shown that it can have a variable water content, with formulas such as $CaC_2O_4 \cdot (2+x)H_2O$ and $Ca(C_2O_4) \cdot (2.5-x)H_2O$ (where $0 \le x \le 0.25$) also being reported[4][5]. This variability is attributed to the presence of zeolitic water in its crystal structure[6]. **Weddellite** crystallizes in the tetragonal system and is commonly found as bipyramidal crystals[2]. In biological systems, **Weddellite** is a significant component of most kidney stones[2].

Physicochemical Properties

A summary of the key quantitative data for **Weddellite** is presented in the table below, compiled from various mineralogical databases and crystallographic studies.



| Property | Value | Citations |
|----------------------|--|-----------|
| Chemical Formula | CaC ₂ O ₄ ·2H ₂ O | [1][2][3] |
| Molecular Weight | 164.13 g/mol | [3] |
| Crystal System | Tetragonal | [2][5][7] |
| Crystal Class | Dipyramidal (4/m) | [2] |
| Space Group | I4/m | [2][4][5] |
| Unit Cell Dimensions | a = 12.371 Å, c = 7.357 Å | [2][5] |
| Density (Measured) | 1.94 g/cm ³ | [2][5] |
| Mohs Hardness | 4 | [2][5] |
| Refractive Index | nω = 1.523, nε = 1.544 | [2] |
| Birefringence | δ = 0.021 | [2] |

Experimental Protocols

A common laboratory method for synthesizing pure **Weddellite** crystals involves the controlled precipitation from solutions of a calcium salt and an oxalate salt.

- Objective: To produce pure calcium oxalate dihydrate (Weddellite) crystals.
- Materials:
 - Calcium chloride (CaCl₂) solution
 - Sodium oxalate (Na₂C₂O₄) solution
- Protocol:
 - Prepare stoichiometric amounts of aqueous solutions of calcium chloride and sodium oxalate.
 - Cool both solutions to a low temperature, typically around 0°C, as lower temperatures favor the formation of the dihydrate form over the monohydrate[4].



- Slowly mix the sodium oxalate solution into the calcium chloride solution while stirring.
- Allow the resulting precipitate to incubate overnight at the same low temperature.
- Collect the crystals by centrifugation or filtration.
- Wash the collected crystals multiple times with distilled water and then with ethanol to remove any soluble impurities.
- Dry the crystals in an oven at a low temperature (e.g., 40-50°C) for 24 hours[8].
- Notes: The morphology of the resulting crystals can be influenced by factors such as reactant concentrations, temperature, stirring speed, and the presence of additives like EDTA or SDS[8][9].

XRD is used to confirm the crystalline phase and determine the structural properties of the synthesized material.

- Objective: To verify the crystal structure and phase purity of the synthesized **Weddellite**.
- Instrumentation: Powder X-ray diffractometer.
- Protocol:
 - Grind a small, dried sample of the synthesized crystals into a fine powder.
 - Mount the powder onto a sample holder.
 - Place the sample holder into the diffractometer.
 - Perform an XRD scan over a relevant 2θ range (e.g., 10-80 degrees).
 - The resulting diffraction pattern is then compared to standard diffraction patterns for Weddellite (e.g., PDF 17-541) to confirm its identity and purity[3]. The reflection conditions can be used to confirm the I4/m space group[4].

Thermal Decomposition Pathway



Weddellite undergoes a multi-stage thermal decomposition process when heated. It first dehydrates to form Whewellite (calcium oxalate monohydrate), then decomposes to calcium carbonate, and finally to calcium oxide at higher temperatures.



Click to download full resolution via product page

Caption: Thermal decomposition pathway of **Weddellite**.

The thermal decomposition of **Weddellite** begins with the loss of water to form Whewellite at temperatures between approximately 97°C and 120°C[10]. Further heating leads to the loss of the remaining water molecule to form anhydrous calcium oxalate[10]. Above 420°C, this anhydrous form decomposes into calcium carbonate with the release of carbon monoxide[10] [11][12]. The final decomposition to calcium oxide occurs at temperatures exceeding 590°C, releasing carbon dioxide[10][11]. These transitions can be effectively studied using thermogravimetric analysis (TGA) coupled with evolved gas mass spectrometry (MS)[10].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Weddellite | C2H4CaO6 | CID 122156 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Weddellite Wikipedia [en.wikipedia.org]
- 3. Weddellite Mineral Data [webmineral.com]
- 4. researchgate.net [researchgate.net]
- 5. mindat.org [mindat.org]
- 6. Crystal Structure of Weddellite PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. handbookofmineralogy.org [handbookofmineralogy.org]







- 8. Synthesis, characterization, and cytotoxicity assay of calcium oxalate dihydrate crystals in various shapes CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to Weddellite (Calcium Oxalate Dihydrate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203044#what-is-the-chemical-formula-of-weddellite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com